Dichlorodiethylsilane: A Technical Safety Guide for Researchers

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Compound of Interest

Compound Name:	*Dichlorodiethylsilane*
CAS No.:	*1719-53-5*
Cat. No.:	*B155513*

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An In-depth Guide to the Safe Handling, Storage, and Emergency Procedures for **Dichlorodiethylsilane**

This document provides a comprehensive technical overview of the safety information for **dichlorodiethylsilane** (CAS No. 1719-53-5), tailored for researchers, scientists, and professionals in drug development. It consolidates critical data from Safety Data Sheets (SDS) into a structured and actionable format, emphasizing safe laboratory practices.

Chemical Identification and Physical Properties

Dichlorodiethylsilane, also known as diethyldichlorosilane, is a colorless liquid with a pungent odor.[1][2] It is primarily used as an intermediate in the synthesis of silicone polymers and other organosilicon compounds.[2][3]

Table 1: Physical and Chemical Properties of **Dichlorodiethylsilane**

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Property	Value	Source(s)
Molecular Formula	**C4H10Cl2Si**	**[1][2][4]**
Molecular Weight	157.11 g/mol	[2][4][5]
CAS Number	1719-53-5	[1][2][4]
EC Number	217-005-0	[1][4]
Appearance	Colorless liquid with a pungent odor	[1][2][5]
Boiling Point	125-131 °C (decomposes)	[2][4]
Melting Point	-96.5 °C to -97 °C	[3][5]
Flash Point	25 °C to 26.1 °C (77-79°F)	[2]
Density	1.05 g/mL at 25 °C	[3][4]
Vapor Density	5.14 - 5.41 (Air = 1)	[2]
Vapor Pressure	11.9 - 13.3 mmHg at 25 °C	[2][6]
Solubility	Reacts violently with water	[2][6]
Refractive Index	n20/D 1.43	[3][4]

Hazard Identification and GHS Classification

Dichlorodiethylsilane is a hazardous substance that poses multiple risks. It is a flammable liquid and vapor.[2] The substance causes severe skin burns and eye damage and may cause respiratory irritation.[2] A key danger is its violent reaction with water, which releases toxic and corrosive hydrochloric acid fumes.[2][6]

Table 2: GHS Hazard Classification for **Dichlorodiethylsilane**

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Hazard Class	Category	Hazard Statement	Signal Word
Flammable Liquids	**3**	**H226: Flammable liquid and vapor**	**Danger**
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage	Danger
Acute Toxicity, Oral	4	H302: Harmful if swallowed	Danger

| Specific Target Organ Toxicity (Single Exposure) | 3 | H335: May cause respiratory irritation | Danger |

Source:[2][5]

Supplemental Hazard Information:

- EUH014: Reacts violently with water.
- Vapors are heavier than air and may travel to an ignition source and flash back.[1][2][7]
- Contact with metals may evolve flammable hydrogen gas.[1]
- Containers may explode when heated or if contaminated with water.[1]

Toxicology and Health Effects

Exposure to **dichlorodiethylsilane** can cause significant adverse health effects. The toxicological properties of this substance have not been fully investigated, but it is considered moderately toxic and corrosive.[1][2]

Table 3: Acute Toxicity Data

Exposure Route	Species	Value	Notes	Source(s)

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| Intraperitoneal | Rat | LDLo: 100 mg/kg | Lowest published lethal dose. |[8] |

Summary of Health Effects:

- Inhalation: Causes chemical burns to the respiratory tract, which can lead to coughing, shortness of breath, and potentially fatal pulmonary edema.[1][2]
- Skin Contact: Causes severe skin burns.[1][2]
- Eye Contact: Causes severe eye burns and damage.[1][9] All chlorosilanes are known to cause severe damage to the cornea and lids.[9]
- Ingestion: Causes burns to the gastrointestinal tract and can result in serious systemic toxicity.[1][2]

Experimental Protocols

The toxicological data presented in safety data sheets are derived from standardized experimental protocols, primarily those established by the Organisation for Economic Co-operation and Development (OECD). Below are brief overviews of the methodologies relevant to the hazards of **dichlorodiethylsilane**.

OECD Test Guideline 401: Acute Oral Toxicity (Note: This guideline has been deleted but its data may still be cited in older SDS)

- Objective: To determine the short-term adverse effects of a substance after oral administration of a single dose.
- Methodology: The test substance is administered in graduated doses to several groups of laboratory animals (typically rodents), with one dose per group.[10] Animals are observed for at least 14 days for signs of toxicity and mortality.[10] The LD50 value, the statistically derived dose expected to cause death in 50% of the animals, is calculated.[10] Post-mortem examinations are performed on all animals.[10]

OECD Test Guideline 402: Acute Dermal Toxicity

- Objective: To assess the health hazards likely to arise from a single, short-term dermal exposure to a substance.[11][12]

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- Methodology: The substance is applied uniformly over a shaved area (at least 10% of the body surface) of experimental animals (e.g., rats, rabbits).[12][13] The application site is covered with a porous gauze dressing for 24 hours.[13] Animals are observed for 14 days for signs of toxicity, and the LD50 is determined.[14]

OECD Test Guideline 403: Acute Inhalation Toxicity

- Objective: To evaluate the health hazards from short-term exposure to an airborne substance.[15][16]

- Methodology: Rodents are exposed to the test substance (as a gas, vapor, or aerosol) in a dynamic airflow inhalation chamber for a defined period, typically 4 hours.[16][17][18] Multiple concentration levels are tested to determine the median lethal concentration (LC50), which is the concentration expected to cause death in 50% of the animals.[16] The animals are then observed for at least 14 days.[17][19]

Safety, Handling, and Emergency Procedures

Strict safety protocols are mandatory when handling **dichlorodiethylsilane** due to its reactive and corrosive nature.

Engineering controls and appropriate PPE are critical to minimize exposure.

- Engineering Controls: Work must be conducted in a chemical fume hood.[1] Facilities should be equipped with an eyewash station and a safety shower.[20] Use explosion-proof electrical and ventilation equipment.[7]

- Personal Protective Equipment (PPE):

  - Eye/Face Protection: Wear chemical splash goggles and a face shield.[20]

  - Skin Protection: Wear appropriate chemical-resistant gloves and protective clothing to prevent skin contact.[1][20]

  - Respiratory Protection: Use a NIOSH-approved respirator with an appropriate cartridge (e.g., type ABEK for organic vapors, inorganic gases, acid gases, and ammonia) when engineering controls are insufficient or during emergency situations.[1]

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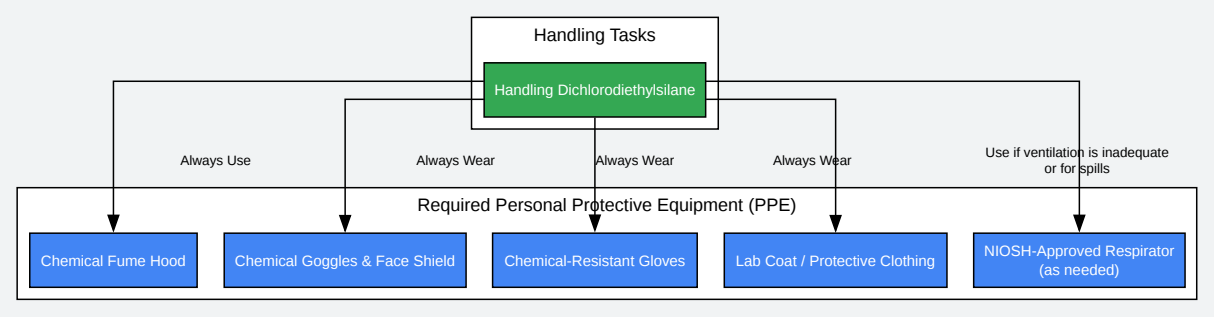

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Diagram 1: Required PPE for handling **Dichlorodiethylsilane**.

Immediate action is crucial in case of exposure.

- Inhalation: Move the victim to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[1][7]
- Skin Contact: Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[1]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1][5]
- Ingestion: Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Seek immediate medical attention.[1][7]

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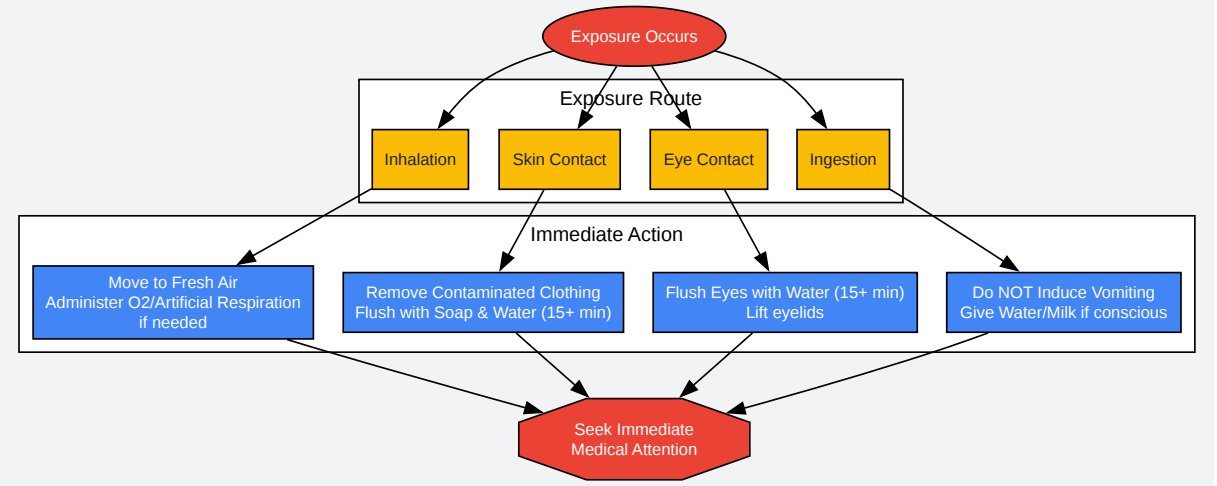

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Diagram 2: First-aid response workflow for exposure incidents.

- Fire-Fighting: This material is highly flammable. Use water spray, dry chemical, carbon dioxide, or chemical foam to extinguish fires.[1] Vapors can form explosive mixtures with air.[1] Firefighters must wear a self-contained breathing apparatus (SCBA) and full protective gear.[1][7] Containers may explode if heated.[7]

- Accidental Release:

  - Eliminate Ignition Sources: Immediately remove all sparks, flames, and other sources of ignition.[1][5]

  - Isolate Area: Evacuate personnel from the danger area.[21]

  - Ventilate: Ensure the area is well-ventilated.

  - Containment: Build dikes to contain the flow if necessary. Do not use water on the material itself, as it reacts violently.[1] Use a water spray only to knock down vapors.[1]

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- Clean-up: Absorb the spill with inert material (e.g., sand, silica gel, crushed limestone, or soda ash) and place it in a suitable, closed container for disposal.[1][7]

- Handling: Do not breathe vapor or mist.[1] Avoid contact with eyes, skin, and clothing.[1] Use only non-sparking tools and ground all equipment to prevent static discharge.[7]

- Storage: Store in a cool, dry, well-ventilated place in a tightly closed container.[1][4] Store in a corrosives and flammables area, away from incompatible materials and sources of ignition.[1][20] The recommended storage temperature is 2-8°C.[3][4] The material is moisture-sensitive.[6][7]

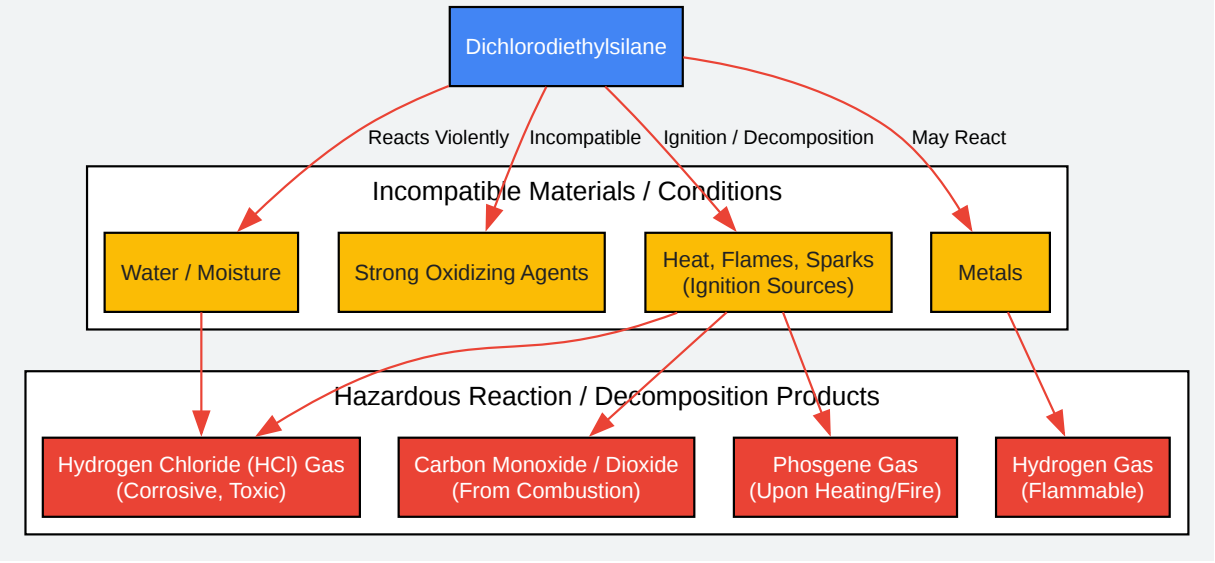

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Diagram 3: Chemical incompatibilities and hazardous products.

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